

solid-phase extraction protocol for para-Hydroxy Atorvastatin-d5

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Compound of Interest

Compound Name:	<i>para-Hydroxy Atorvastatin-d5</i> <i>Calcium Salt</i>
CAS No.:	265989-45-5
Cat. No.:	B602581

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Application Note: High-Selectivity Solid-Phase Extraction (SPE) of para-Hydroxy Atorvastatin-d5 from Human Plasma

Introduction & Scope

The accurate quantification of Atorvastatin and its active metabolites, specifically para-Hydroxy Atorvastatin (p-AT), is critical in bioequivalence and pharmacokinetic studies. While Atorvastatin is the parent compound, its hydroxylated metabolites contribute significantly to HMG-CoA reductase inhibition.[1]

This protocol addresses the two primary challenges in extracting p-AT from biological matrices:

- **The Stability Equilibrium:** Atorvastatin and its metabolites undergo pH-dependent interconversion between the active hydroxy-acid form and the inactive lactone form.[2][3] Acidic environments promote lactonization, while basic environments stabilize the open-ring acid form.

- Matrix Interference: Plasma phospholipids often co-elute with statins, causing severe ion suppression in Electrospray Ionization (ESI).

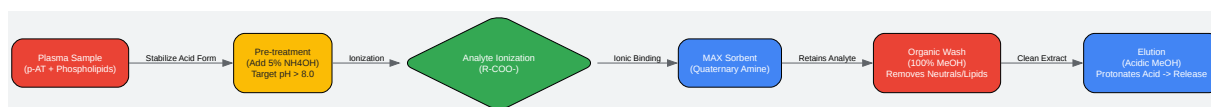
Strategic Decision: This guide utilizes Mixed-Mode Anion Exchange (MAX) sorbent technology. Unlike traditional HLB (Hydrophilic-Lipophilic Balance) or LLE (Liquid-Liquid Extraction), MAX chemistry allows for a "lock-and-wash" strategy. We induce a negative charge on the analyte (acid form), bind it ionically to the sorbent, and then wash aggressively with 100% organic solvent to remove phospholipids before elution.

Chemical Mechanism & Stability[3][4]

Understanding the analyte's behavior is the prerequisite for high recovery.

- Analyte: para-Hydroxy Atorvastatin (Acid Form).[4][5]
- Internal Standard: para-Hydroxy Atorvastatin-d5.
- pKa: ~4.5 (Carboxylic Acid).
- Critical Control Point: To prevent conversion to the lactone form during extraction, the sample must be kept at neutral to basic pH during loading. Elution must be acidic to break the ionic interaction, but the eluate must be processed immediately to prevent post-extraction lactonization.

Visualizing the Extraction Logic



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Figure 1: The "Lock-and-Wash" mechanism utilizing Mixed-Mode Anion Exchange to isolate the acid metabolite while purging lipid interferences.

Detailed Experimental Protocol

Reagents Required:

- Sorbent: Waters Oasis MAX (30 mg, 96-well plate or 1cc cartridge) or Agilent Bond Elut Plexa PAX.
- Internal Standard (IS): para-Hydroxy Atorvastatin-d5 (100 ng/mL in Methanol).
- Loading Buffer: 5% Ammonium Hydroxide (NH₄OH) in water.
- Elution Solvent: 2% Formic Acid in Methanol.

Step-by-Step Workflow

Phase	Action	Scientific Rationale
1. Preparation	Thaw plasma at room temperature. Vortex 30s.	Ensure homogeneity. Warning: Do not leave thawed plasma for >2 hours to prevent enzymatic degradation.
2. Spiking	Aliquot 200 μ L Plasma into a tube. Add 20 μ L IS Solution. Vortex.	d5-IS compensates for extraction variability and matrix effects.
3. Pre-treatment	Add 200 μ L 5% NH_4OH . Vortex.	CRITICAL: Raises pH > 9.0. This ensures the carboxylic acid group is deprotonated (ionized, negative charge) to bind to the anion exchange resin. It also stabilizes the acid form, preventing lactonization.
4. Conditioning	1. 1 mL Methanol 2. 1 mL Water	Activates the polymeric sorbent ligands.
5. Loading	Load the pre-treated sample (~420 μ L) at 1 mL/min.	Analyte binds via Ionic Exchange (strong) + Hydrophobic interaction. Neutrals bind via Hydrophobic only.
6. Wash 1	1 mL 5% NH_4OH	Removes proteins and ensures the sorbent environment remains basic to keep analyte bound.

7. Wash 2	1 mL 100% Methanol	The Purification Step: Since the analyte is ionically locked, we can wash with 100% organic solvent. This removes neutral lipids and hydrophobic interferences that would otherwise cause ion suppression.
8. Elution	2 x 250 µL 2% Formic Acid in Methanol	The acid protonates the analyte ($R-COO^- \rightarrow R-COOH$), breaking the ionic bond and releasing it from the sorbent.
9. Post-Process	Evaporate under N ₂ at 40°C. Reconstitute in 100 µL Mobile Phase.	Caution: Do not overheat. Prolonged exposure to the acidic eluate at high heat can induce lactonization. Reconstitute immediately after dryness.

LC-MS/MS Analysis Parameters

The following conditions are optimized for the separation of para-hydroxy atorvastatin from its ortho-isomer and the parent drug.

Table 1: Chromatographic & Mass Spectrometric Conditions

Parameter	Setting
Column	ACQUITY UPLC HSS T3 C18 (2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	0.4 mL/min
Gradient	0-0.5 min: 30% B0.5-3.0 min: 30% -> 90% B3.0-4.0 min: 90% B (Wash)4.1 min: 30% B (Re-equilibrate)
Ionization	ESI Positive Mode (+)
Spray Voltage	3.5 kV
Source Temp	500°C

Table 2: MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Atorvastatin	559.4	440.2	28
p-OH Atorvastatin	575.4	440.2	30
p-OH Atorvastatin-d5	580.4	445.2	30

Note: The d5 isotope usually retains the label on the fragment ion, resulting in a +5 shift in the product ion (440 -> 445).

Validation & Quality Control

To ensure the protocol is "self-validating" (Trustworthiness), include these controls in every batch:

- Lactone Monitor: Inject a pure standard of Atorvastatin Lactone. If a peak appears at the retention time of the Acid form, your LC mobile phase pH is incorrect or on-column hydrolysis is occurring.

- Recovery Calculation:

Target Recovery: >85% for MAX protocols.[\[6\]](#)

- Matrix Effect (ME):

Target ME: <15% suppression/enhancement. The 100% Methanol wash in step 7 is specifically designed to minimize this.

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